

Personal protective equipment for handling (3-Bromo-6-methoxypyridin-2-yl)methanol

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Compound of Interest

Compound Name: (3-Bromo-6-methoxypyridin-2-yl)methanol

Cat. No.: B1279686

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Essential Safety and Handling Guide for (3-Bromo-6-methoxypyridin-2-yl)methanol

For researchers, scientists, and drug development professionals, ensuring safe handling of specialized chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for handling **(3-Bromo-6-methoxypyridin-2-yl)methanol**, a compound that requires careful management in a laboratory setting. The following procedural guidance is based on the safety protocols for the closely related compound, (6-Bromo-pyridin-2-yl)methanol, and is intended to establish a robust framework for operational safety and disposal.

Hazard Identification and Personal Protective Equipment (PPE)

(3-Bromo-6-methoxypyridin-2-yl)methanol is classified with several hazards, necessitating the use of appropriate personal protective equipment. The primary hazards include skin irritation, serious eye irritation, and potential respiratory irritation.^{[1][2][3]} It may also be harmful if swallowed.^{[2][3]}

| Hazard Class | GHS Category | Description |
|-----------------------------------------------------|--------------|-----------------------------------------------|
| Skin Irritation | Category 2 | Causes skin irritation.[1][2][3] |
| Eye Irritation | Category 2A | Causes serious eye irritation. [1][2][3] |
| Specific Target Organ Toxicity (Single Exposure) | Category 3 | May cause respiratory irritation.[1][2][3] |
| Acute Toxicity, Oral | Category 4 | Harmful if swallowed.[2][3] |

To mitigate these risks, the following personal protective equipment is mandatory:

- **Eye and Face Protection:** Wear chemical safety goggles with side-shields that meet ANSI Z87.1 standards.[4] For operations with a higher risk of splashing, a face shield should be worn in addition to goggles.[4]
- **Hand Protection:** Chemical-resistant gloves, such as nitrile gloves, are required.[5] Always inspect gloves for integrity before use and wash hands thoroughly after handling.
- **Skin and Body Protection:** A lab coat or impervious clothing should be worn to prevent skin contact.[3] In cases of potential significant exposure, chemical-resistant coveralls may be necessary.[6]
- **Respiratory Protection:** All handling of this compound should be performed in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust or vapors. [1][5] If a fume hood is not available or ventilation is inadequate, a NIOSH-approved respirator is required.[6][7]

Operational and Disposal Plans

Handling and Storage:

- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[1][3]
- Wash skin thoroughly after handling.[1]
- Use only in a well-ventilated area or outdoors.[1]

- Store in a tightly closed container in a dry, well-ventilated place.[\[1\]](#)[\[8\]](#)
- Keep the container locked up.[\[1\]](#)

Spill Management:

- In the event of a spill, evacuate the area.
- Avoid generating dust.
- Collect the spilled material using an inert absorbent material (e.g., sand, silica gel) and place it in a suitable, closed container for disposal.[\[8\]](#)
- Ensure proper ventilation and wear full personal protective equipment during cleanup.[\[3\]](#)
- Prevent the chemical from entering drains.[\[1\]](#)

Disposal:

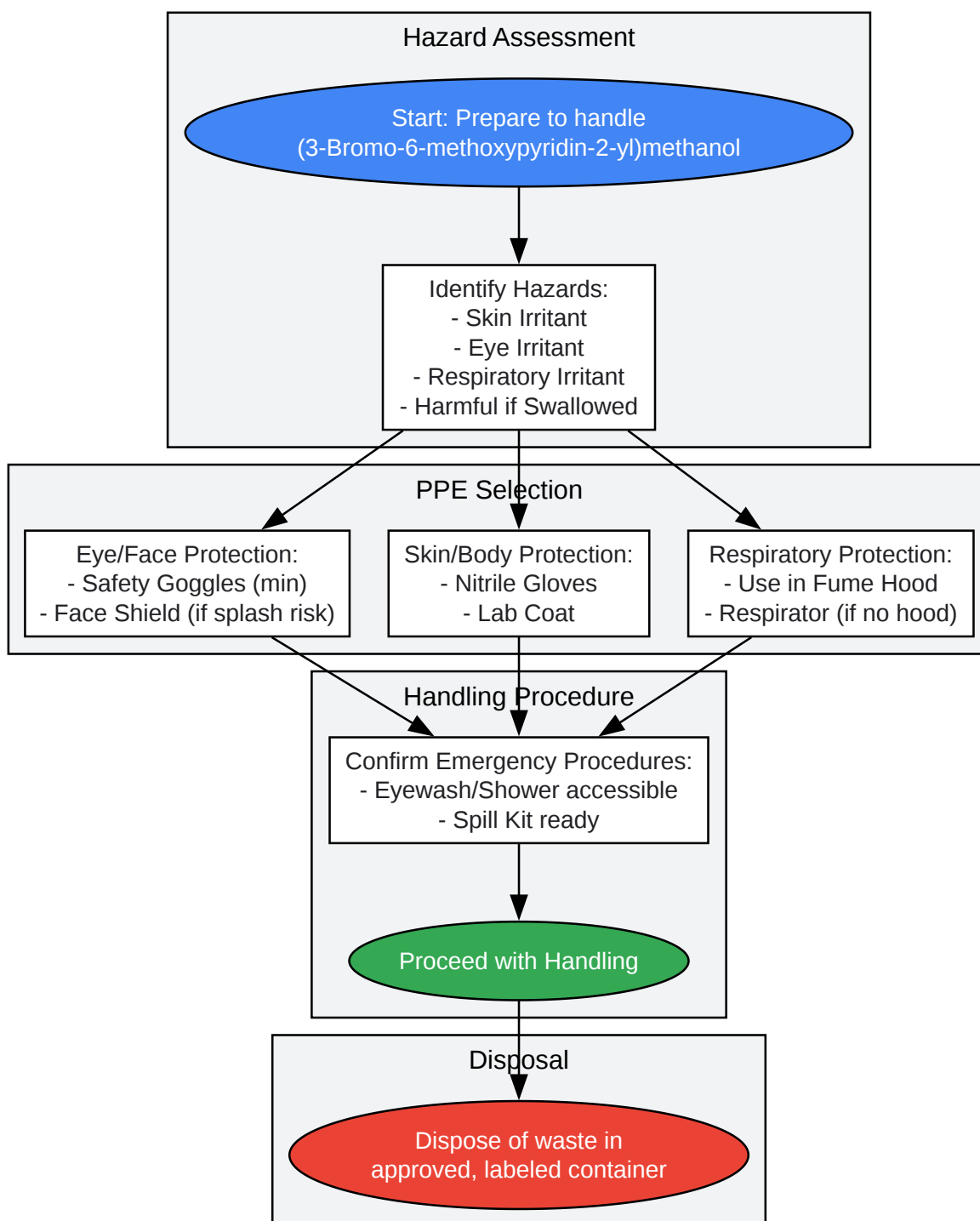
- Dispose of waste material in accordance with national and local regulations.[\[1\]](#)
- Do not mix with other waste.
- Uncleaned containers should be treated as the product itself.[\[1\]](#)
- Dispose of contents and container to an approved waste disposal plant.[\[1\]](#)

First Aid Measures

- If Inhaled: Move the person to fresh air and keep them comfortable for breathing. Call a poison center or doctor if you feel unwell.[\[1\]](#)[\[3\]](#)
- If on Skin: Wash with plenty of soap and water. If skin irritation occurs, seek medical advice. Take off contaminated clothing and wash it before reuse.[\[1\]](#)[\[5\]](#)
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice.[\[1\]](#)[\[5\]](#)
- If Swallowed: Immediately call a poison center or doctor. Rinse mouth.[\[8\]](#)

Visual Workflow for PPE Selection

The following diagram outlines the logical steps for selecting the appropriate Personal Protective Equipment when handling **(3-Bromo-6-methoxypyridin-2-yl)methanol**.



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Caption: PPE selection workflow for handling **(3-Bromo-6-methoxypyridin-2-yl)methanol**.

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